

GSK2798745 storage conditions to prevent degradation

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Compound of Interest

Compound Name: GSK2798745

Cat. No.: B607803

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Technical Support Center: GSK2798745

Welcome to the technical support center for **GSK2798745**. This guide is intended for researchers, scientists, and drug development professionals. Below you will find frequently asked questions and troubleshooting guides to ensure the stability and integrity of **GSK2798745** during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **GSK2798745**?

A1: To ensure the long-term stability of solid **GSK2798745**, it should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.[1] One supplier suggests that the powder can be stored at -20°C for up to 3 years and at 4°C for up to 2 years.[2] It is also advised to protect the compound from light.[3]

Q2: How should I prepare and store stock solutions of **GSK2798745**?

A2: **GSK2798745** is soluble in DMSO at concentrations up to 250 mg/mL.[2][4] It is highly recommended to prepare a concentrated stock solution in a suitable solvent like DMSO. Once prepared, the stock solution should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation.

Q3: What are the recommended storage conditions for **GSK2798745** stock solutions?

A3: For stock solutions, storage at -80°C is recommended for up to 2 years, while storage at -20°C is suitable for up to 1 year. Another source suggests a shorter duration of 6 months at -80°C and 1 month at -20°C. To ensure the best results, it is always advisable to use freshly prepared solutions for in vivo experiments.

Q4: Is **GSK2798745** sensitive to light?

A4: Yes, it is recommended to protect **GSK2798745** from light, for both the solid compound and its solutions. Storage in amber vials or containers wrapped in foil is advisable.

Q5: What should I do if I observe precipitation in my stock solution?

A5: If precipitation occurs, you can gently warm the solution to 37°C and use sonication to aid in redissolving the compound. Always ensure the solution is clear before use.

Storage Condition Summary

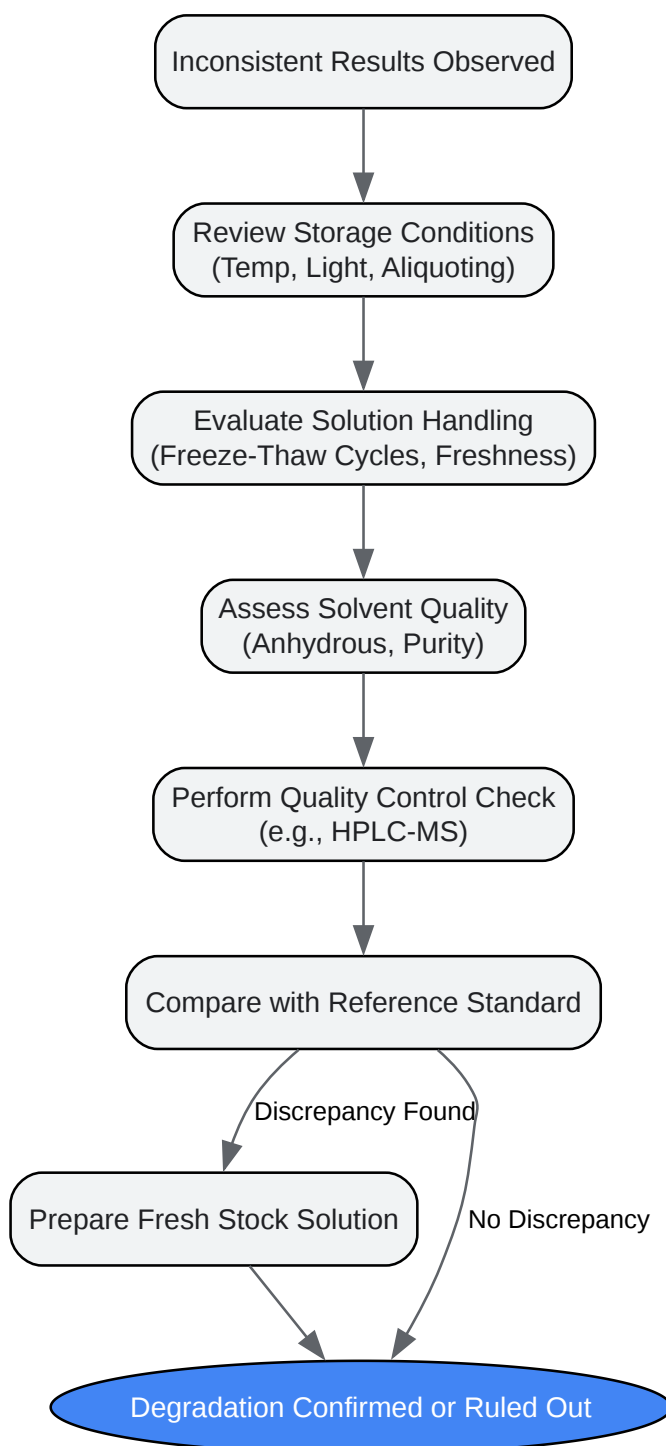
For quick reference, the following table summarizes the recommended storage conditions for **GSK2798745**.

Form	Storage Temperature	Duration	Additional Notes
Solid	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark place.
-20°C	Long-term (months to years)	Up to 3 years. Protect from light.	
Stock Solution	-20°C	Up to 1 year (or 1 month)	Aliquot to avoid freeze-thaw cycles.
-80°C	Up to 2 years (or 6 months)	Aliquot to avoid freeze-thaw cycles.	

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

This can often be attributed to the degradation of **GSK2798745**. Follow this troubleshooting workflow to identify the potential cause.



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Caption: Troubleshooting workflow for inconsistent experimental results.

Experimental Protocols

Protocol for Assessing the Stability of **GSK2798745**

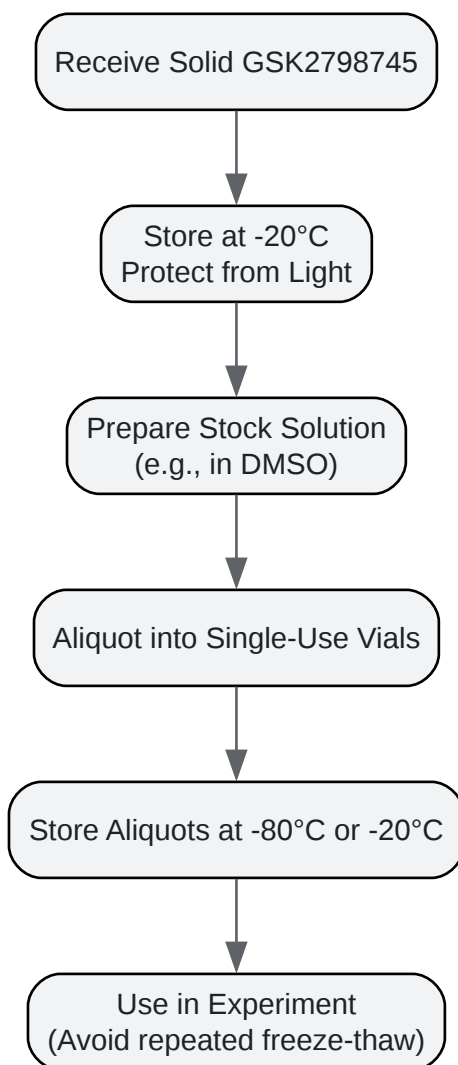
This protocol outlines a general method for assessing the stability of **GSK2798745** under various conditions.

- Preparation of Samples:
 - Prepare a stock solution of **GSK2798745** in high-quality, anhydrous DMSO at a known concentration (e.g., 10 mM).
 - Aliquot the stock solution into multiple amber vials.
 - Prepare separate sets of samples for each storage condition to be tested (e.g., -20°C, 4°C, room temperature, and elevated temperature like 40°C for accelerated degradation studies).
 - For photostability testing, prepare an additional set of samples in clear vials to be exposed to a controlled light source.
- Time Points:
 - Establish a series of time points for analysis (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- Analysis:
 - At each time point, retrieve one aliquot from each storage condition.
 - Analyze the samples using a validated stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) coupled with a UV detector or Mass Spectrometer (MS).
 - The HPLC method should be capable of separating the parent **GSK2798745** peak from any potential degradation products.

- Data Evaluation:
 - Calculate the percentage of **GSK2798745** remaining at each time point relative to the initial concentration (time 0).
 - Monitor for the appearance of new peaks in the chromatogram, which may indicate degradation products.
 - A significant decrease in the main peak area or the emergence of new peaks suggests degradation.

Visualizations

Proper Handling and Storage Workflow

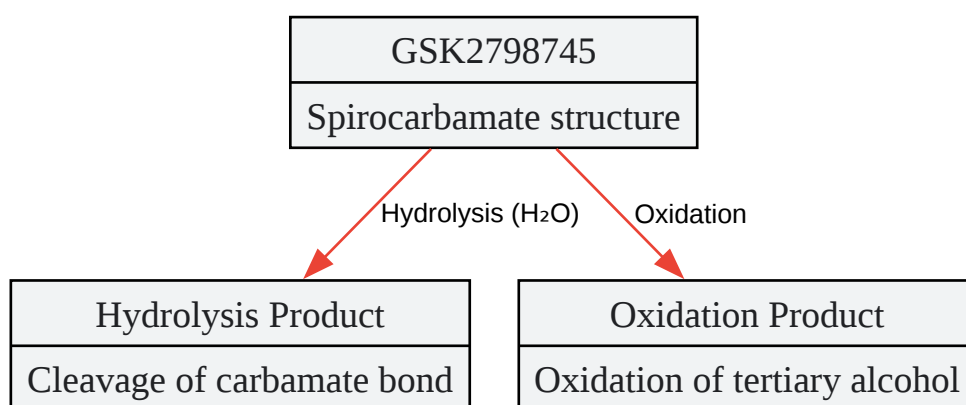


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Caption: Recommended workflow for handling and storing **GSK2798745**.

Hypothetical Degradation Pathway

Based on the chemical structure of **GSK2798745**, which contains a spirocarbamate and other functional groups, the following is a hypothetical degradation pathway. The primary sites susceptible to degradation are likely the carbamate and the tertiary alcohol.



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Caption: Hypothetical degradation pathways for **GSK2798745**.

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